

How to dissolve EUK-118 for experimental use

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Compound of Interest

Compound Name: EUK-118

Cat. No.: B1683721

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Application Notes and Protocols for EUK-118

For Researchers, Scientists, and Drug Development Professionals

Introduction

EUK-118 is a synthetic salen-manganese complex that functions as a structural analog of the more potent superoxide dismutase (SOD) and catalase mimetics, EUK-8 and EUK-134.^[1] These compounds are designed to catalytically scavenge reactive oxygen species (ROS), thereby mitigating oxidative stress. **EUK-118**, however, exhibits significantly reduced SOD and catalase activity compared to its counterparts.^[1] Its primary application in experimental settings is often as a negative control or for comparative studies to elucidate the specific effects of the more active EUK analogs. One study found that **EUK-118** did not offer protection to human dermal fibroblasts against cell death induced by hydrogen peroxide.^[1]

This document provides detailed protocols for the proper dissolution, storage, and experimental use of **EUK-118**.

Data Presentation

Physicochemical Properties

Property	Value
CAS Number	186299-34-3
Molecular Formula	C ₂₂ H ₂₅ MnN ₂ O ₈
Molecular Weight	500.4 g/mol
Appearance	Crystalline solid

Solubility Data

Solvent	Solubility	Recommended Stock Concentration
Dimethyl Sulfoxide (DMSO)	20 mg/mL	10-40 mM
Ethanol	1 mg/mL	1-2 mM
Phosphate-Buffered Saline (PBS, pH 7.2)	0.2 mg/mL	Not recommended for stock

Experimental Protocols

Safety Precautions

Handle **EUK-118** in accordance with standard laboratory safety procedures. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 40 mM stock solution of **EUK-118** in DMSO.

Materials:

- **EUK-118** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Calibrated analytical balance

Procedure:

- Weighing: Accurately weigh out 5 mg of **EUK-118** powder and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Add 249.8 μL of anhydrous DMSO to the tube containing the **EUK-118**.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes, or until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Storage: Store the 40 mM stock solution in small aliquots at -20°C for long-term stability. Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol details the serial dilution of the DMSO stock solution to achieve a final working concentration for treating cells in culture.

Materials:

- 40 mM **EUK-118** stock solution in DMSO (from Protocol 1)
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes

Procedure:

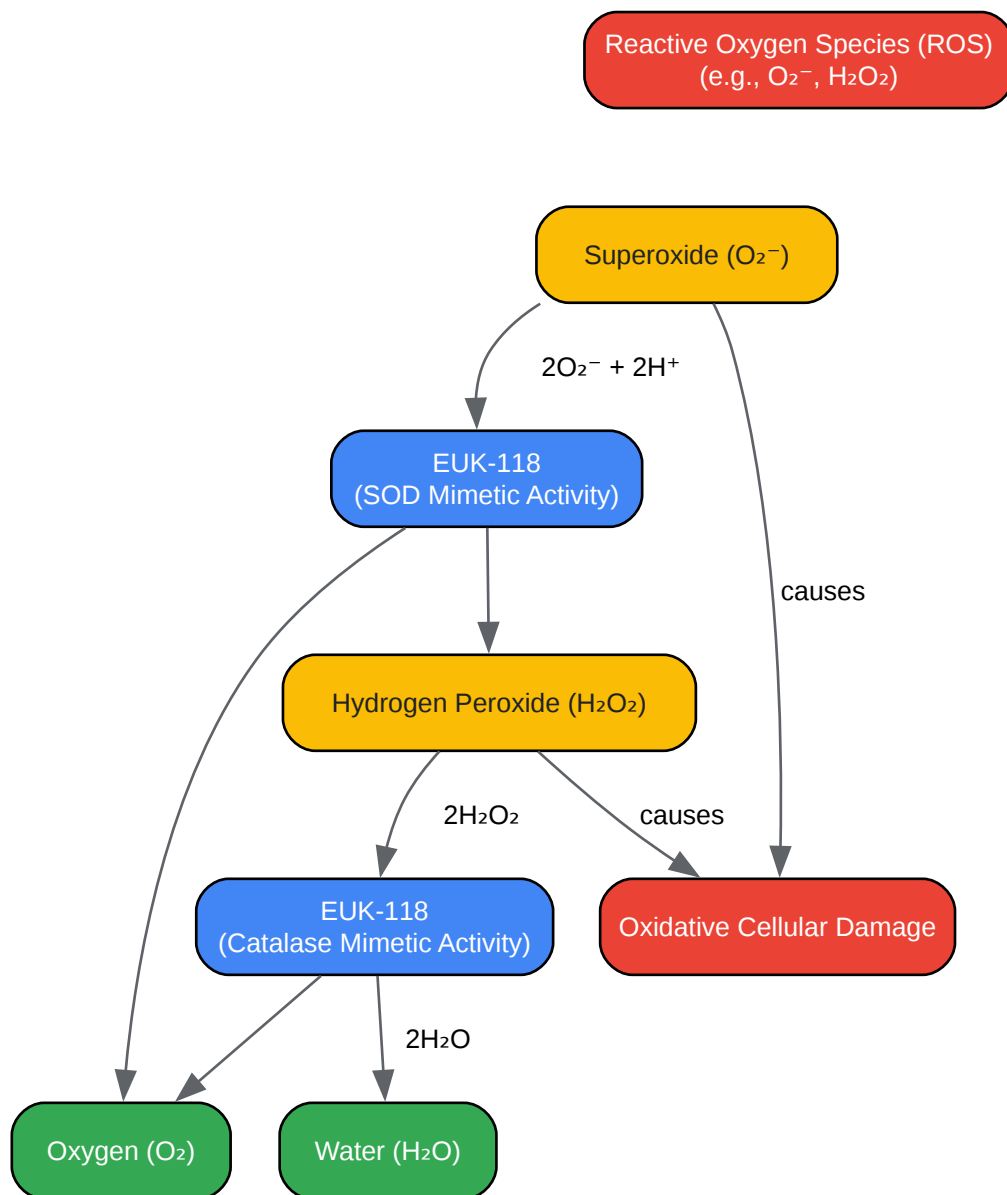
- Intermediate Dilution: Prepare an intermediate stock solution by diluting the 40 mM primary stock. For example, to make a 4 mM intermediate stock, add 10 μL of the 40 mM stock to 90 μL of sterile cell culture medium.

- **Final Dilution:** Further dilute the intermediate stock to the desired final concentration in your cell culture plate. To achieve a final concentration of 40 μM in a well containing 1 mL of medium, add 10 μL of the 4 mM intermediate stock solution.
- **Vehicle Control:** It is crucial to include a vehicle control in your experiments. This should contain the same final concentration of DMSO as the **EUK-118** treated wells.
- **Incubation:** Gently mix the contents of the well and incubate your cells for the desired experimental duration.

Note on Working Concentrations: As **EUK-118** has significantly reduced activity, it is often used in comparative studies alongside EUK-8 or EUK-134. A typical starting point for a dose-response experiment could be a range of concentrations from 1 μM to 100 μM .

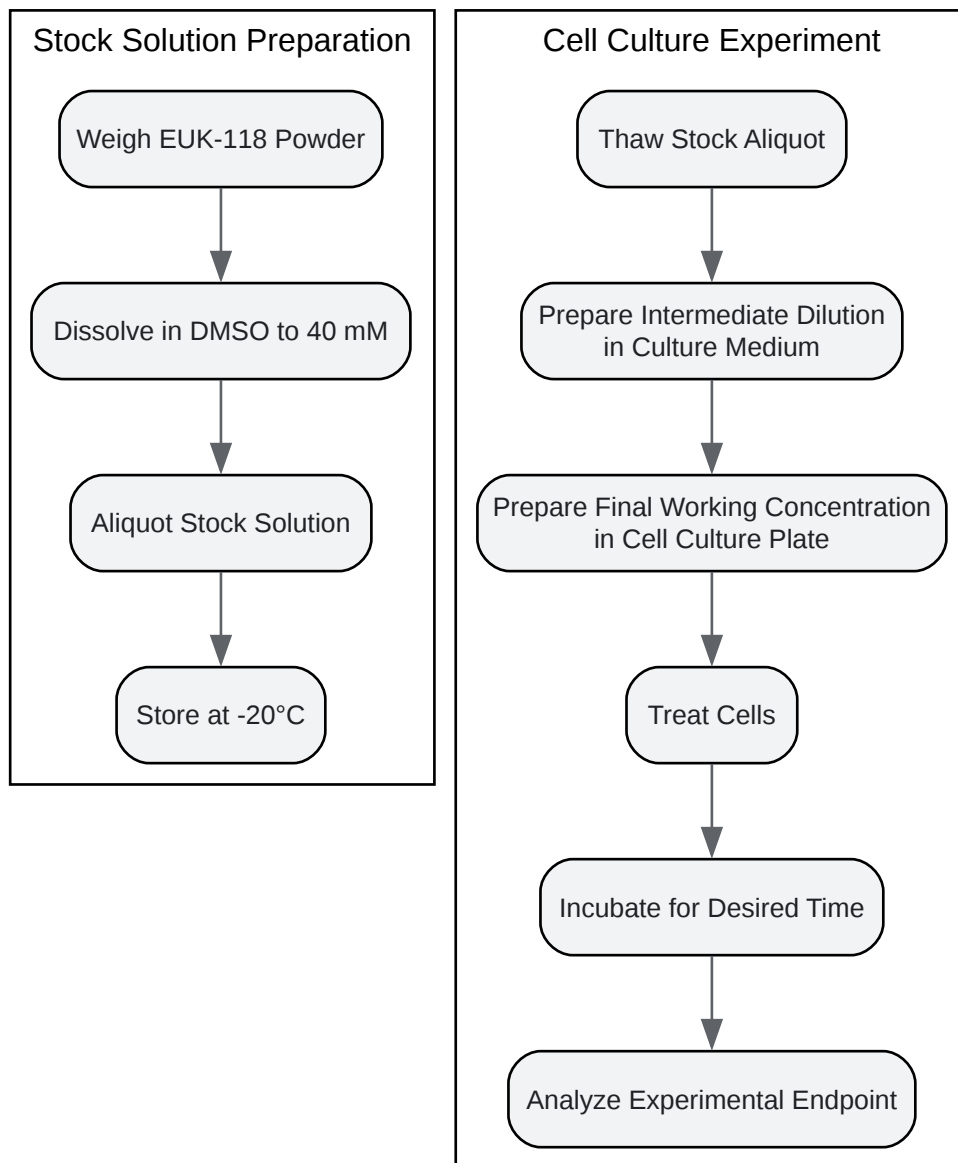
Visualization of Pathways and Workflows

Mechanism of Action of SOD/Catalase Mimetics

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Caption: Catalytic cycle of **EUK-118** as a SOD and catalase mimetic.

Experimental Workflow for EUK-118 Dissolution and Use



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Caption: Workflow for preparing and using **EUK-118** in experiments.

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References

- 1. caymanchem.com [caymanchem.com]
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